

Technical Guide: Molecular Weight of Thulium(III) 2,4-pentanedionate

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Compound of Interest

Compound Name: *Thulium 2,4-pentanedionate*

Cat. No.: *B15493438*

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Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a definitive calculation and detailed breakdown of the molecular weight for Thulium(III) 2,4-pentanedionate. The document outlines the precise chemical formula, the standard atomic weights of its constituent elements as recognized by the International Union of Pure and Applied Chemistry (IUPAC), and a step-by-step methodology for the molecular weight determination. All quantitative data is presented in a structured tabular format for clarity and ease of reference. Furthermore, a logical diagram of the molecular composition is provided using the DOT language to visually articulate the contribution of each element to the final molecular weight.

Introduction

Thulium(III) 2,4-pentanedionate, also known as Thulium(III) acetylacetonate, is an organometallic coordination complex. It consists of a central thulium ion in the +3 oxidation state coordinated to three 2,4-pentanedionate ligands. This compound is a source of thulium that is soluble in organic solvents and is utilized in various applications, including as a precursor for material synthesis and in catalysis. An accurate understanding of its molecular weight is fundamental for stoichiometric calculations in chemical reactions, quantitative analysis, and material characterization.

Chemical Structure and Formula

The chemical structure of Thulium(III) 2,4-pentanedionate involves a central Thulium (Tm) atom bonded to three bidentate acetylacetonate (acac) ligands. The chemical formula for the anhydrous compound is $\text{Tm}(\text{C}_5\text{H}_7\text{O}_2)_3$ [\[1\]](#). This formula is derived from the composition of one thulium atom and three 2,4-pentanedionate ($\text{C}_5\text{H}_7\text{O}_2$) ligands.

Quantitative Data Summary

The calculation of the molecular weight is based on the standard atomic weights of the constituent elements. The following tables provide a comprehensive summary of the atomic and molecular weight data.

Table 1: Standard Atomic Weights of Constituent Elements

Element	Symbol	Atomic Number	Standard Atomic Weight (g/mol)
Thulium	Tm	69	168.934219
Carbon	C	6	12.011
Hydrogen	H	1	1.008
Oxygen	O	8	15.999

Note: Atomic weights for Carbon, Hydrogen, and Oxygen are conventional values for terrestrial materials. Thulium is monoisotopic, so its atomic weight is a precise value[\[1\]](#).

Table 2: Molecular Weight Calculation for Thulium(III) 2,4-pentanedionate

Constituent	Chemical Formula	Number of Atoms/Ligands	Atomic/Ligand Weight (g/mol)	Total Weight Contribution (g/mol)
Thulium	Tm	1	168.934219	168.934219
2,4-pentanedionate Ligand	C ₅ H ₇ O ₂	3	99.117	297.351
Total Molecular Weight	Tm(C ₅ H ₇ O ₂) ₃	466.285219		

The calculated molecular weight is approximately 466.29 g/mol . This value is consistent with commercially available data for this compound, which is often cited as 466.27 g/mol [1].

Experimental Protocols: Molecular Weight Calculation Methodology

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The protocol for calculating the molecular weight of Thulium(III) 2,4-pentanedionate is as follows:

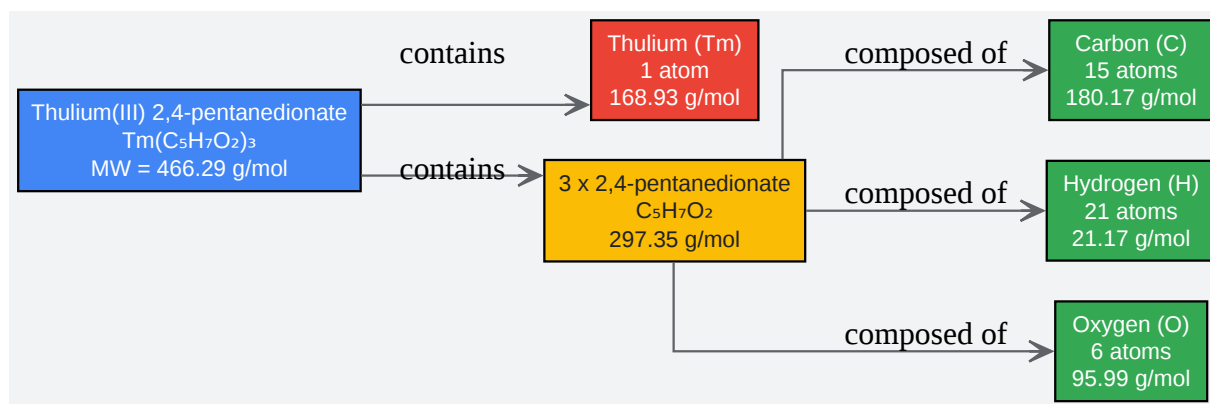
- Identify the Chemical Formula: The correct chemical formula for the anhydrous compound is established as Tm(C₅H₇O₂)₃.
- Determine the Atomic Composition:
 - Thulium (Tm): 1 atom
 - Carbon (C): 5 atoms per ligand × 3 ligands = 15 atoms
 - Hydrogen (H): 7 atoms per ligand × 3 ligands = 21 atoms
 - Oxygen (O): 2 atoms per ligand × 3 ligands = 6 atoms
- Obtain Standard Atomic Weights: The standard atomic weights for each element are sourced from IUPAC data.

- $\text{Ar}(\text{Tm}) = 168.934219 \text{ g/mol}$
- $\text{Ar}(\text{C}) = 12.011 \text{ g/mol}$
- $\text{Ar}(\text{H}) = 1.008 \text{ g/mol}$
- $\text{Ar}(\text{O}) = 15.999 \text{ g/mol}$
- Calculate the Total Mass for Each Element:
 - Mass from Tm = $1 \times 168.934219 = 168.934219 \text{ g/mol}$
 - Mass from C = $15 \times 12.011 = 180.165 \text{ g/mol}$
 - Mass from H = $21 \times 1.008 = 21.168 \text{ g/mol}$
 - Mass from O = $6 \times 15.999 = 95.994 \text{ g/mol}$
- Sum the Masses: The molecular weight (MW) is the sum of the total masses of each element.
 - $\text{MW} = 168.934219 + 180.165 + 21.168 + 95.994 = 466.261219 \text{ g/mol}$

Note on Discrepancies: The slight variation between this calculated value and the one in Table 2 arises from rounding the ligand's molecular weight in the table for presentation. The sum-of-elements method is more precise.

Visualization of Molecular Composition

The following diagram, generated using the DOT language, illustrates the hierarchical composition of Thulium(III) 2,4-pentanedionate and the contribution of each element to its total molecular weight.



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References

- 1. Atomic Weight of Thulium | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
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